

Technical Support Center: Purification of Titanium(IV) Isopropoxide by Vacuum Distillation

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Compound of Interest

Compound Name: *Titanium(IV) isopropoxide*

Cat. No.: *B8814885*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the purification of **titanium(IV) isopropoxide** via vacuum distillation. Below you will find troubleshooting guides and frequently asked questions to address common issues encountered during this sensitive purification process.

Frequently Asked Questions (FAQs)

Q1: Why is it necessary to purify commercial **titanium(IV) isopropoxide**?

A1: Commercial grades of **titanium(IV) isopropoxide** often contain non-volatile impurities, most commonly titanium dioxide (TiO₂), which forms due to the compound's high sensitivity to moisture. For applications requiring high purity, such as in the synthesis of advanced materials or as a catalyst in sensitive organic reactions like Sharpless epoxidation, freshly distilled **titanium(IV) isopropoxide** is crucial to ensure reproducibility and optimal results.

Q2: What is the underlying principle of purifying **titanium(IV) isopropoxide** by vacuum distillation?

A2: Vacuum distillation is employed to purify compounds that have high boiling points or are prone to thermal decomposition at atmospheric pressure. By reducing the pressure within the distillation apparatus, the boiling point of **titanium(IV) isopropoxide** is significantly lowered. This allows it to be vaporized and collected as a pure liquid, leaving behind non-volatile impurities like TiO₂. This method is essential as the onset of thermal decomposition for **titanium(IV) isopropoxide** is around 250°C.^[1]

Q3: What are the primary impurities found in commercial **titanium(IV) isopropoxide**?

A3: The most prevalent impurity is titanium dioxide (TiO_2), a white solid that results from hydrolysis.[2][3] Other possible impurities can include residual isopropanol and starting materials from its synthesis, such as titanium tetrachloride.[4]

Q4: How should purified **titanium(IV) isopropoxide** be stored?

A4: Purified **titanium(IV) isopropoxide** is extremely sensitive to moisture and air. It must be stored in a tightly sealed container under an inert atmosphere, such as nitrogen or argon, in a cool, dry place to prevent degradation.[5]

Troubleshooting Guide

Problem	Potential Cause(s)	Suggested Solution(s)
Difficulty Achieving High Vacuum	Leaks in the distillation apparatus.	<ul style="list-style-type: none">- Inspect all glass joints to ensure they are properly greased and securely clamped.- Check all tubing and connections for cracks or loose fittings.- Perform a "wiggle test" by gently moving connections to observe any changes in the vacuum level, which would indicate a leak.[6][7]
"Bumping" or Violent Boiling	Superheating of the liquid due to a lack of nucleation sites for smooth boiling.	<ul style="list-style-type: none">- Use a magnetic stir bar and ensure vigorous stirring throughout the distillation to promote even heating and provide nucleation sites.- Introduce a slow, steady stream of an inert gas (e.g., nitrogen or argon) through a fine capillary tube (ebulliator) that extends below the liquid's surface.
Product Not Distilling at Expected Temperature/Pressure	The vacuum is not as low as the gauge indicates, or the thermometer is incorrectly placed.	<ul style="list-style-type: none">- Verify the accuracy of the vacuum gauge.- Ensure the thermometer bulb is positioned correctly, with the top of the bulb level with the bottom of the side-arm of the distillation head.[1]
Distillate is Discolored (Yellowish)	Minor discoloration can be inherent, but significant darkening may indicate thermal decomposition.	<ul style="list-style-type: none">- Ensure the distillation is carried out at the lowest possible temperature by achieving a high vacuum.- Maintain the distillation

temperature well below the decomposition temperature of 250°C.[1] A slight yellow tint in the distillate is often acceptable.[1]

Solidification in the Condenser	The condenser cooling water is too cold, causing the titanium(IV) isopropoxide (melting point: 14-17°C) to solidify.	- Use room temperature water for the condenser.- Reduce the flow rate of the cooling water to prevent overcooling.[1]
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Data Presentation

Physical Properties of Titanium(IV) Isopropoxide

Property	Value
Molecular Formula	C ₁₂ H ₂₈ O ₄ Ti
Molar Mass	284.22 g/mol [8]
Appearance	Colorless to pale-yellow liquid[5][8]
Density	0.96 g/mL at 20°C[9]
Melting Point	14-17°C[9]
Boiling Point (Atmospheric)	232°C[9]
Refractive Index	n _{20/D} 1.464[9]

Boiling Point of Titanium(IV) Isopropoxide at Reduced Pressures

Pressure (mmHg)	Pressure (mbar)	Boiling Point (°C)
760	1013	232[9]
70	93.3	169-170[10]
1	1.33	58[11]
1.5	2.0	85[12]

Experimental Protocols

Detailed Methodology for Vacuum Distillation of **Titanium(IV) Isopropoxide**

Objective: To purify commercial-grade **titanium(IV) isopropoxide** by removing non-volatile impurities, primarily titanium dioxide.

Materials:

- Commercial grade **titanium(IV) isopropoxide**
- Round-bottom flask (distillation pot)
- Short-path distillation head with condenser and vacuum connection
- Receiving flask
- Magnetic stir bar
- Heating mantle with stirrer
- Thermometer and adapter
- Vacuum pump (capable of reaching <1 mbar)
- Vacuum gauge
- Inert gas (Nitrogen or Argon) line with bubbler
- Schlenk line or similar inert atmosphere setup

- Appropriate clamps and stands
- Vacuum grease

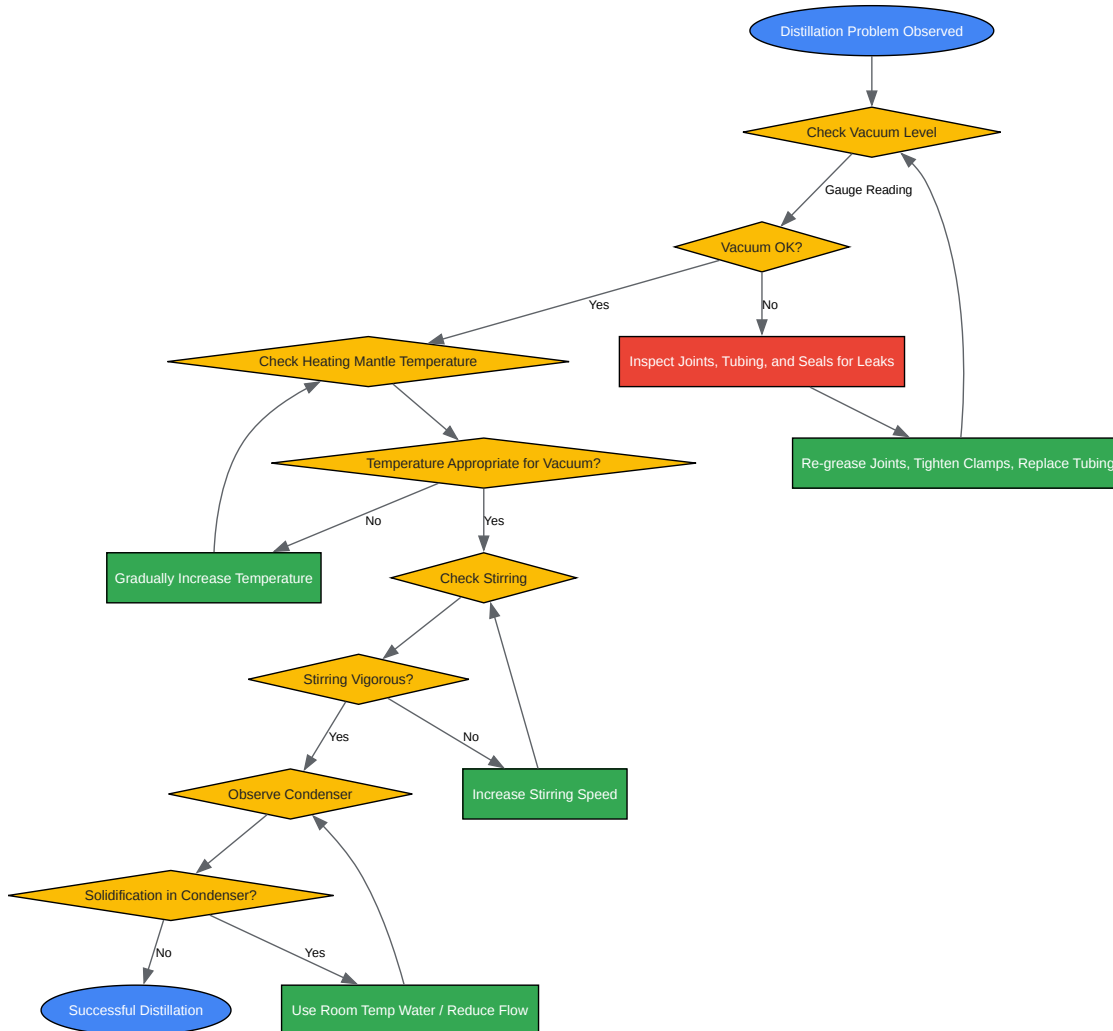
Procedure:

- Glassware Preparation: Thoroughly dry all glassware in an oven at $>120^{\circ}\text{C}$ for several hours. Cool the glassware under a stream of dry nitrogen or argon to ensure it is completely moisture-free.^[1]
- Apparatus Assembly:
 - Assemble the distillation apparatus (distillation pot, short-path head, and receiving flask) under a positive pressure of inert gas.
 - Place a magnetic stir bar in the distillation pot.
 - Lightly grease all ground glass joints with vacuum grease to ensure a good seal.
 - Insert the thermometer into the adapter, making sure the top of the bulb is level with the bottom of the side-arm of the distillation head.^[1]
 - Connect the condenser to a room temperature water source.^[1]
 - Connect the vacuum adapter to the vacuum pump through a cold trap and a vacuum gauge.
- Charging the Flask: Under a positive flow of inert gas, quickly transfer the **titanium(IV) isopropoxide** into the distillation pot. If a significant amount of solid TiO_2 is present, it is advisable to decant the liquid into the flask. Seal the system immediately after charging.^[1]
- Distillation:
 - Begin vigorous stirring of the **titanium(IV) isopropoxide**.
 - Slowly and carefully apply the vacuum. The pressure should ideally drop to below 1 mbar for efficient distillation at a lower temperature.^[1]

- Once a stable vacuum is achieved, begin to gently heat the distillation pot with the heating mantle.
- Increase the temperature gradually until the **titanium(IV) isopropoxide** begins to boil and condense on the condenser.
- Collect the fraction that distills at a constant temperature for the given pressure.
- Shutdown and Storage:
 - Once the distillation is complete, turn off the heating and allow the apparatus to cool to room temperature while still under vacuum.[\[1\]](#)
 - Slowly and carefully vent the system with an inert gas.
 - The purified **titanium(IV) isopropoxide** in the receiving flask should be immediately sealed under an inert atmosphere for storage.[\[1\]](#)

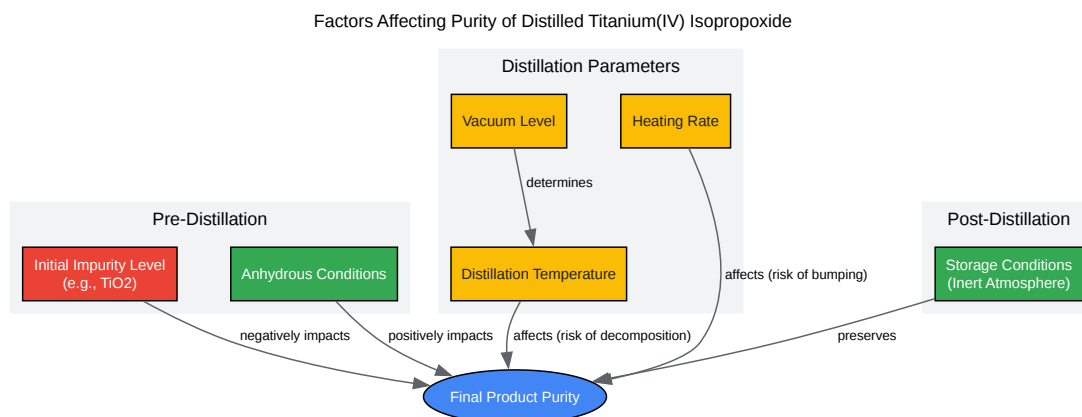
Mandatory Visualizations

Troubleshooting Workflow for Vacuum Distillation



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Caption: Troubleshooting workflow for vacuum distillation.



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Caption: Factors influencing the purity of the final product.

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